

In-Depth Technical Guide to the Health and Safety of Triethylvinylsilane

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Compound of Interest

Compound Name: Triethylvinylsilane

Cat. No.: B072259

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information currently available for **Triethylvinylsilane** (CAS No. 1112-54-5). The information is compiled from various sources, including safety data sheets and regulatory guidelines. It is intended to inform researchers, scientists, and professionals in drug development about the potential hazards, safe handling procedures, and emergency responses related to this compound.

Physicochemical Properties

Triethylvinylsilane is a liquid with the following physical and chemical properties:

Property	Value
Molecular Formula	C ₈ H ₁₈ Si
Molecular Weight	142.31 g/mol [1]
Boiling Point	146-147 °C [1]
Density	0.771 g/mL at 25 °C [1]
Flash Point	25 °C (77.0 °F) - closed cup [1]
Refractive Index	n _{20/D} 1.434 [1]

Hazard Identification and Classification

Triethylvinylsilane is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour[1]
Skin irritation	2	H315: Causes skin irritation[1]
Eye irritation	2	H319: Causes serious eye irritation[1]
Specific target organ toxicity – single exposure (Respiratory system)	3	H335: May cause respiratory irritation[1]

Signal Word: Warning[1]

Toxicological Information

Detailed quantitative toxicological data for **Triethylvinylsilane** is limited in publicly available literature. Much of the available information is qualitative or derived from related compounds.

Acute Toxicity

Quantitative data for the acute toxicity of **Triethylvinylsilane** is not readily available. For the related compound, Triethylsilane, the following values have been reported:

- Oral LD50 (Rat): > 2000 mg/kg bodyweight
- Dermal LD50 (Rat): > 2000 mg/kg bodyweight
- Inhalation LC50 (Rat): > 21.3 mg/l air

It is important to note that these values are for a related compound and should be used with caution as an indicator of **Triethylvinylsilane**'s potential toxicity.

Skin Corrosion/Irritation

Triethylvinylsilane is classified as a skin irritant (Category 2).^[1] Direct contact may cause redness and irritation.

Serious Eye Damage/Irritation

Triethylvinylsilane is classified as causing serious eye irritation (Category 2).^[1] Contact with the eyes can cause significant irritation.

Respiratory or Skin Sensitization

Information on the potential for **Triethylvinylsilane** to cause skin or respiratory sensitization is not available.

Germ Cell Mutagenicity

No specific studies on the mutagenicity of **Triethylvinylsilane** were found.

Carcinogenicity

No specific studies on the carcinogenicity of **Triethylvinylsilane** were found.

Reproductive Toxicity

No specific studies on the reproductive toxicity of **Triethylvinylsilane** were found.

Specific Target Organ Toxicity (STOT)

- Single Exposure: **Triethylvinylsilane** is classified as causing respiratory irritation (Category 3).^[1]
- Repeated Exposure: No data available.

Aspiration Hazard

No data available.

Experimental Protocols

While specific experimental reports for **Triethylvinylsilane** are not available, the following sections describe the general methodologies for key toxicological endpoints as outlined by the Organisation for Economic Co-operation and Development (OECD) guidelines. These protocols would be followed to generate the necessary data for a comprehensive safety assessment.

Acute Oral Toxicity (OECD 401)

An acute oral toxicity study is typically conducted on rats. A single high dose of the test substance is administered by gavage to a group of animals. If no mortality is observed, the LD50 is determined to be greater than that dose. If mortality occurs, the study is repeated with varying dose levels to determine the dose that is lethal to 50% of the test animals (LD50).^[2] Observations include mortality, clinical signs of toxicity, and body weight changes over a 14-day period.^[2] A gross necropsy is performed on all animals at the end of the study.^[2]

Acute Dermal Irritation/Corrosion (OECD 404)

This test is typically performed on albino rabbits. A single dose of 0.5 mL (for liquids) of the test substance is applied to a small area of clipped skin (approximately 6 cm²) under a semi-occlusive dressing for a 4-hour exposure period.^{[3][4][5]} The skin is then observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.^{[3][5]} The severity of the reactions is scored to determine the level of irritation.^[3]

Acute Eye Irritation/Corrosion (OECD 405)

This study also typically uses albino rabbits. A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the animal, with the other eye serving as a control.^{[6][7][8][9]} The eyes are examined at 1, 24, 48, and 72 hours after instillation for signs of corneal opacity, iritis, and conjunctival redness and chemosis (swelling).^{[6][7][9]} The severity of these lesions is scored to assess the irritation potential.^[6]

Bacterial Reverse Mutation Test (Ames Test, OECD 471)

This in vitro test uses several strains of bacteria (e.g., *Salmonella typhimurium* and *Escherichia coli*) with pre-existing mutations that render them unable to synthesize an essential amino acid.

The bacteria are exposed to the test substance, with and without a metabolic activation system (S9 mix).[10][11][12] If the substance is a mutagen, it will cause a reverse mutation, allowing the bacteria to grow on a medium lacking the essential amino acid. The number of revertant colonies is counted to determine the mutagenic potential.[10]

In Vitro Mammalian Chromosomal Aberration Test (OECD 473)

This in vitro test assesses the potential of a substance to cause structural damage to chromosomes in cultured mammalian cells (e.g., Chinese hamster ovary cells). The cells are exposed to the test substance with and without metabolic activation.[13][14][15][16] After a suitable incubation period, the cells are harvested, and the chromosomes are examined microscopically for aberrations such as breaks and exchanges.[13][14][15][16]

In Vitro Mammalian Cell Micronucleus Test (OECD 487)

This in vitro genotoxicity test detects damage to chromosomes or the mitotic apparatus. Cultured mammalian cells are exposed to the test substance, with and without metabolic activation.[4][17][18][19] The formation of micronuclei, which are small nuclei that form from chromosome fragments or whole chromosomes that lag behind during cell division, is assessed in interphase cells. An increase in the frequency of micronucleated cells indicates genotoxic potential.[4][18]

First Aid Measures

In the event of exposure to **Triethylvinylsilane**, the following first aid measures should be taken:

- **Inhalation:** Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If you feel unwell, seek medical advice.
- **Skin Contact:** Wash with plenty of soap and water.
- **Eye Contact:** Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical advice/attention.

- Ingestion: Never give anything by mouth to an unconscious person. Get medical advice/attention.

Handling and Storage

- Handling: Avoid all eye and skin contact and do not breathe vapor and mist. Provide good ventilation in the process area. Take precautionary measures against static discharge, and use only non-sparking tools. Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking and when leaving work.
- Storage: Keep in a cool place. Keep the container tightly closed.

Exposure Controls and Personal Protection

- Engineering Controls: Provide local exhaust or general room ventilation.
- Personal Protective Equipment:
 - Hand Protection: Wear neoprene or nitrile rubber gloves.
 - Eye Protection: Wear chemical goggles. Contact lenses should not be worn.
 - Skin and Body Protection: Wear suitable protective clothing.
 - Respiratory Protection: If exposure through inhalation may occur, use a NIOSH-certified organic vapor respirator.

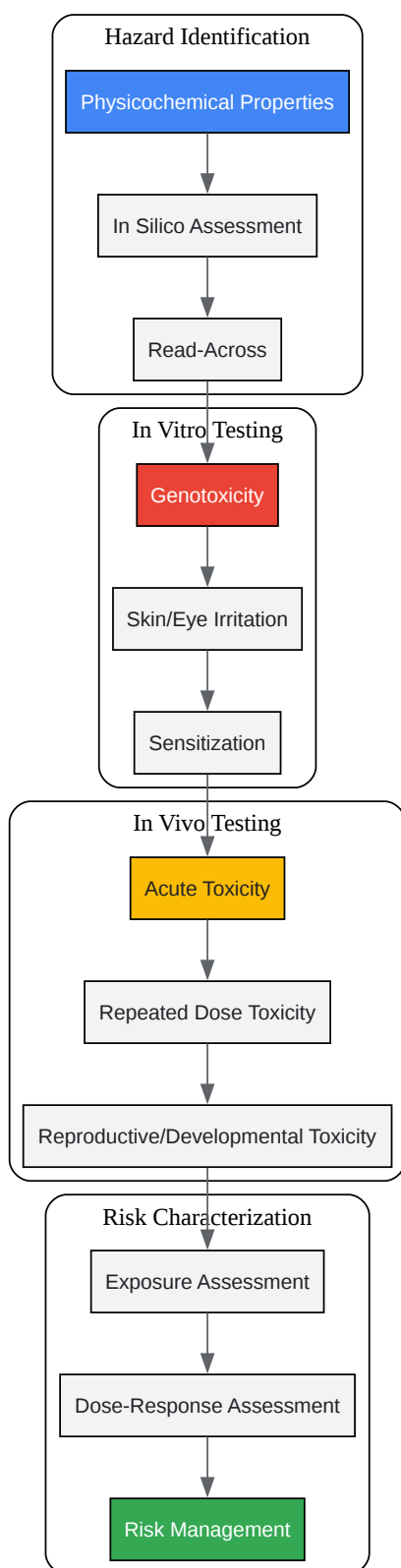
Fire and Explosion Hazard

Triethylvinylsilane is a flammable liquid and vapor.^[1]

- Suitable Extinguishing Media: Use water spray, water fog, foam, carbon dioxide, or dry chemical.
- Fire Hazard: Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.

Signaling Pathways and Logical Relationships

As no specific information on the biological signaling pathways affected by **Triethylvinylsilane** was found, a generalized workflow for assessing the health and safety of a chemical substance is presented below.



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Caption: A generalized workflow for chemical hazard and risk assessment.

Conclusion

This technical guide summarizes the currently available health and safety information for **Triethylvinylsilane**. While GHS classifications indicate that it is a flammable liquid and an irritant to the skin, eyes, and respiratory system, there is a notable lack of detailed, publicly available quantitative toxicological data, including acute toxicity values, genotoxicity, and chronic toxicity information. The provided experimental protocols, based on OECD guidelines, outline the standard methods for generating such data. For a complete and thorough risk assessment, further testing of **Triethylvinylsilane** according to these established guidelines is necessary. In the interim, it is crucial that this substance be handled with appropriate caution, adhering to the safety precautions outlined in this guide and on its safety data sheet.

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